

Essential Safety and Logistical Information for Handling 5-Methoxypyridin-3-ol

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Compound of Interest

Compound Name: 5-Methoxypyridin-3-ol

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-Methoxypyridin-3-ol** (CAS No: 109345-94-0)[1][2]. The following procedures are based on available safety data for the compound and general safety protocols for pyridine derivatives.

Hazard Summary:

5-Methoxypyridin-3-ol is a solid organic compound with the molecular formula C₆H₇NO₂[1][2]. While a comprehensive safety data sheet (SDS) is not readily available, existing data indicates that it is classified as a warning-level hazard, causing skin and eye irritation[1][3]. The general hazards associated with pyridine derivatives include potential toxicity and flammability; therefore, minimizing inhalation and skin contact is crucial[4][5].

Personal Protective Equipment (PPE)

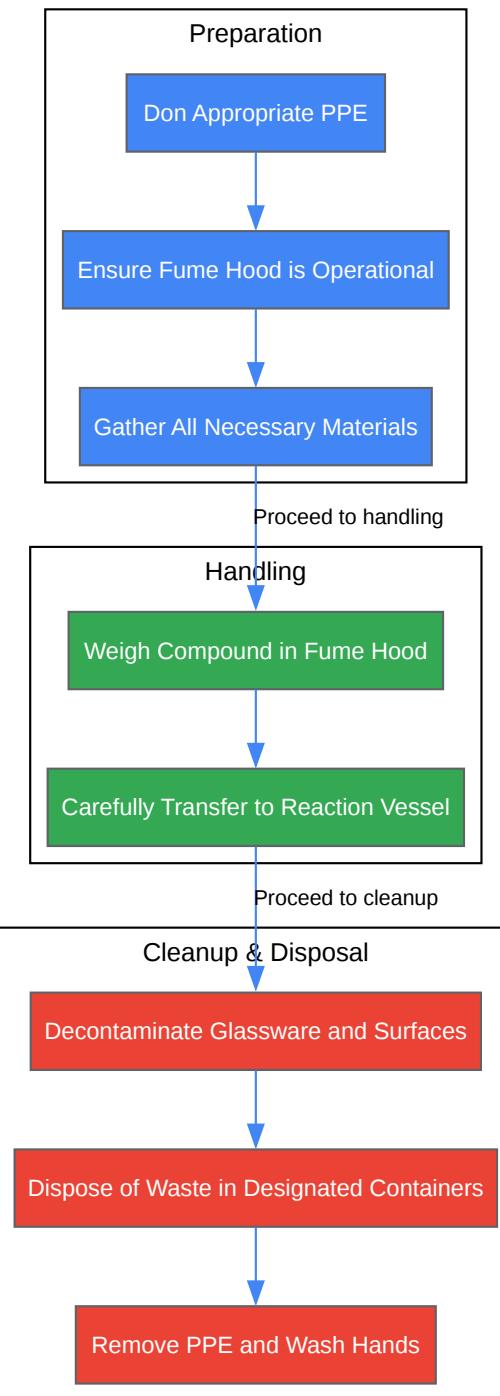
Appropriate PPE is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **5-Methoxypyridin-3-ol**, based on information for the compound and its chemical class[4][6][7].

Body Part	Personal Protective Equipment	Specifications and Usage
Eyes	Safety Goggles or Face Shield	Must be worn at all times in the laboratory to protect against splashes. Safety glasses with side-shields conforming to EN166 are recommended[7].
Hands	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended. Gloves must be inspected prior to use and disposed of after use in accordance with good laboratory practices[4][6][7].
Body	Laboratory Coat	A fully buttoned lab coat should be worn to protect against skin contact[4][6].
Respiratory	Fume Hood or Respirator	All handling of 5-Methoxypyridin-3-ol should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available, a respirator may be necessary[4][6][8].

Operational Plan: Handling 5-Methoxypyridin-3-ol

Adherence to a strict operational plan is critical for safe handling. The following workflow outlines the necessary steps from preparation to cleanup.

Workflow for Safe Handling of 5-Methoxypyridin-3-ol

[Click to download full resolution via product page](#)**Caption: Workflow for the safe handling of 5-Methoxypyridin-3-ol.**

Emergency Procedures

In the event of accidental exposure, immediate and appropriate action is essential.

Exposure Type	Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station. Seek medical attention[3][6].
Skin Contact	Wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention[3][6].
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur[9].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention[6].
Spill	For small spills within a fume hood, contain the spill using an inert absorbent material like sand or vermiculite. Do not use combustible materials. Clean the spill area with a suitable solvent and wash with soap and water. Report the spill to the laboratory supervisor or safety officer[4][8]. For larger spills, evacuate the area and follow institutional emergency procedures[4].

Disposal Plan

Proper disposal of **5-Methoxypyridin-3-ol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect waste **5-Methoxypyridin-3-ol** and any contaminated materials in a designated, properly labeled, and sealed hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and

safety (EHS) office[6][10]. The container must be clearly marked with the words "HAZARDOUS WASTE" and the contents[10].

- Container Management: Ensure waste containers are in good condition, compatible with the waste, and kept tightly capped except when adding waste[10].
- Storage: Store waste containers in a designated, well-ventilated, and cool area away from incompatible materials[4][11].
- Disposal: All waste must be disposed of through your institution's EHS office or a licensed chemical waste management company. Follow all local, state, and federal regulations for hazardous waste disposal[10][12].

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